

Personal protective equipment for handling VH032-C7-COOH

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Compound of Interest

Compound Name: VH032-C7-COOH

Cat. No.: B2881792

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Essential Safety and Handling Guide for VH032-C7-COOH

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This guide provides critical safety and logistical information for the handling, storage, and disposal of **VH032-C7-COOH**. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the product.

Product Information and Properties

VH032-C7-COOH is a functionalized von Hippel-Lindau (VHL) protein ligand used in the research and development of Proteolysis Targeting Chimeras (PROTACs). It contains an E3 ligase ligand and an alkyl linker with a terminal carboxylic acid.

Quantitative Data Summary:

Property	Value	Source
Chemical Formula	C31H44N4O6S	Cayman Chemical
Molecular Weight	600.77 g/mol	Cayman Chemical
Purity	≥98%	Tocris Bioscience
Appearance	Solid	MedChemExpress
Storage Temperature	-20°C	Cayman Chemical
Stability	≥ 4 years (at -20°C)	Cayman Chemical

Hazard Identification and Personal Protective Equipment (PPE)

Disclaimer: A specific Safety Data Sheet (SDS) for **VH032-C7-COOH** was not located. The following hazard assessment is based on the SDS for the related compound VH 032 and the general properties of carboxylic acids. VH 032 is not classified as a hazardous substance according to its SDS from Cayman Chemical. However, as a novel chemical, it should be handled with care.

Primary Routes of Exposure: Inhalation, skin contact, eye contact.

Potential Health Effects:

- Eye: May cause mild irritation.
- Skin: May cause mild irritation upon prolonged contact.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: The toxicological properties have not been fully investigated.

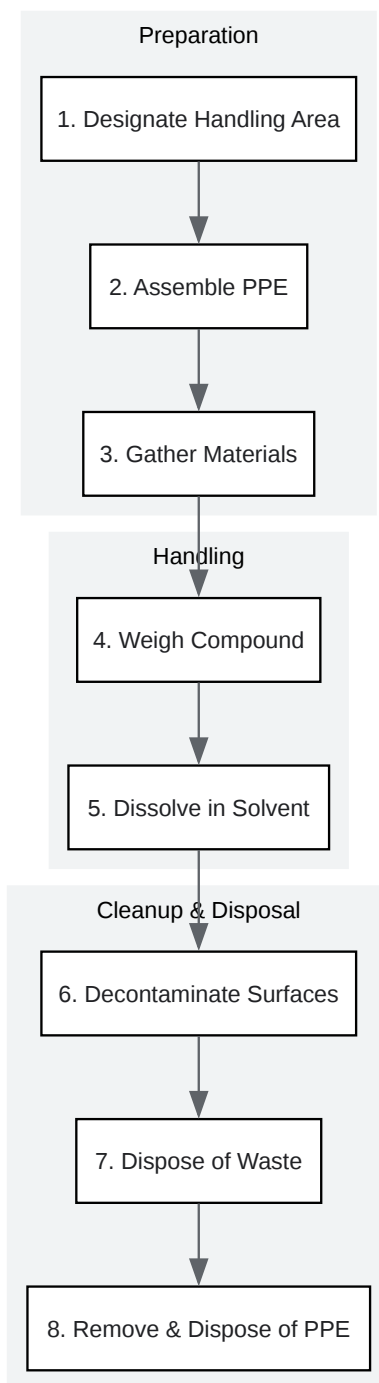
Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Requirements
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves.
Body Protection	Laboratory coat.
Respiratory Protection	Not required under normal handling conditions with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust is generated.

Standard Operating Procedure for Handling

This workflow outlines the essential steps for safely handling **VH032-C7-COOH** in a laboratory setting.

Safe Handling Workflow for VH032-C7-COOH



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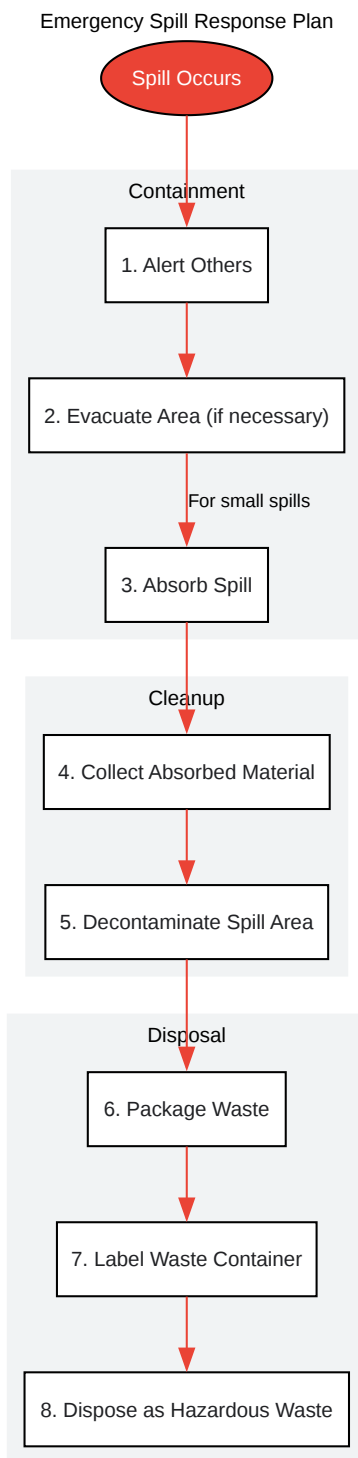
Caption: Standard operational workflow for handling **VH032-C7-COOH**.

Experimental Protocol: Step-by-Step Handling

- Preparation:
 - Designate a specific, well-ventilated area for handling, preferably a chemical fume hood.
 - Assemble all necessary PPE: safety goggles, lab coat, and nitrile gloves.
 - Gather all required materials: **VH032-C7-COOH**, appropriate solvent (e.g., DMSO), vials, pipettes, and waste containers.
- Handling:
 - Carefully weigh the desired amount of the solid compound in a tared, sealed container to minimize dust generation.
 - Add the appropriate solvent to the vial containing the compound. Cap the vial and vortex or sonicate until fully dissolved.
- Cleanup and Disposal:
 - Wipe down the work surface with a suitable decontaminating agent (e.g., 70% ethanol).
 - Dispose of all contaminated materials, including pipette tips, vials, and gloves, in a designated hazardous chemical waste container.
 - Remove PPE in the reverse order it was put on, ensuring not to contaminate skin or clothing. Wash hands thoroughly after handling.

Emergency Procedures: Spill and Exposure Management

Immediate and appropriate action is crucial in the event of a spill or personnel exposure.



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Caption: Step-by-step emergency spill response procedure.

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.

Storage and Disposal Plan

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep at a constant temperature of -20°C for long-term storage to ensure stability.^[1]

Disposal:

- Dispose of **VH032-C7-COOH** and any contaminated materials as hazardous chemical waste.
- Follow all federal, state, and local regulations for chemical waste disposal. Do not dispose of down the drain or in regular trash.
- Ensure waste containers are properly labeled with the contents and associated hazards.

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References

- 1. caymanchem.com [caymanchem.com]
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